

physical properties of 4-Fluorophenyl isocyanate

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Compound of Interest

Compound Name: 4-Fluorophenyl isocyanate

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An In-depth Technical Guide on the Physical Properties of **4-Fluorophenyl Isocyanate**

Introduction

4-Fluorophenyl isocyanate (CAS No: 1195-45-5) is an important chemical intermediate in the synthesis of a variety of organic compounds, particularly in the pharmaceutical and agrochemical industries.[1][2] Its isocyanate functional group is highly reactive, making it a versatile building block for the creation of ureas, carbamates, and other nitrogen-containing heterocycles. A thorough understanding of its physical properties is crucial for its safe handling, storage, and effective use in synthetic applications. This guide provides a comprehensive overview of the key physical characteristics of **4-fluorophenyl isocyanate**, along with detailed experimental protocols for their determination.

Physical Properties of 4-Fluorophenyl Isocyanate

The physical properties of **4-Fluorophenyl isocyanate** are summarized in the table below. These properties are essential for predicting its behavior in various chemical processes and for ensuring appropriate safety measures are in place.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ FNO	[1][3][4][5][6][7]
Molecular Weight	137.11 g/mol	[3][5][6][8]
Appearance	Clear, colorless to light yellow liquid	[1][4][7]
Density	1.206 g/mL at 25 °C	[1][2][3][8]
Boiling Point	55 °C at 8 mmHg68 °C at 15 Torr68 °C / 154.4 °F	[1][2][3][5][7][8]
Melting Point	Not available (liquid at room temperature)	[5]
Refractive Index	n ₂₀ /D 1.5141	[1][2][3][8]
Solubility	Insoluble in water; decomposes in water	[1][4][7]
Flash Point	53 °C (127.4 °F) - closed cup60 °C (140 °F)	[1][5][9]

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of liquid organic compounds like **4-fluorophenyl isocyanate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[10]

a) Distillation Method

This method is suitable when a sufficient quantity of the liquid is available.[11]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.

- Procedure:
 - Place the liquid sample into the distillation flask along with boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
[11]
 - Begin heating the flask gently.
 - The temperature will rise and then stabilize as the liquid begins to boil and the vapor condenses.[11]
 - Record the constant temperature at which the liquid distills as the boiling point.[11]

b) Capillary Method (Micro Method)

This method is ideal for small sample volumes.[10][12][13]

- Apparatus: Small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., Thiele tube or a melting point apparatus).
- Procedure:
 - Attach the small test tube containing a small amount of the liquid sample to a thermometer.
 - Place a capillary tube, with its sealed end up, into the liquid.
 - Heat the apparatus slowly.[14]
 - A stream of bubbles will emerge from the open end of the capillary tube as the trapped air expands and the liquid vaporizes.[12]
 - When a continuous stream of bubbles is observed, stop heating.

- As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[\[10\]](#)[\[12\]](#)

Determination of Density

Density is the mass of a substance per unit volume.[\[15\]](#)

- Apparatus: Graduated cylinder or pycnometer, electronic balance.
- Procedure:
 - Measure the mass of a clean, dry graduated cylinder or pycnometer.[\[16\]](#)
 - Add a known volume of the liquid to the graduated cylinder or fill the pycnometer to its calibrated volume.[\[16\]](#)
 - Measure the combined mass of the container and the liquid.[\[16\]](#)
 - Subtract the mass of the empty container to find the mass of the liquid.[\[16\]](#)
 - Calculate the density by dividing the mass of the liquid by its volume.[\[15\]](#)

Determination of Refractive Index

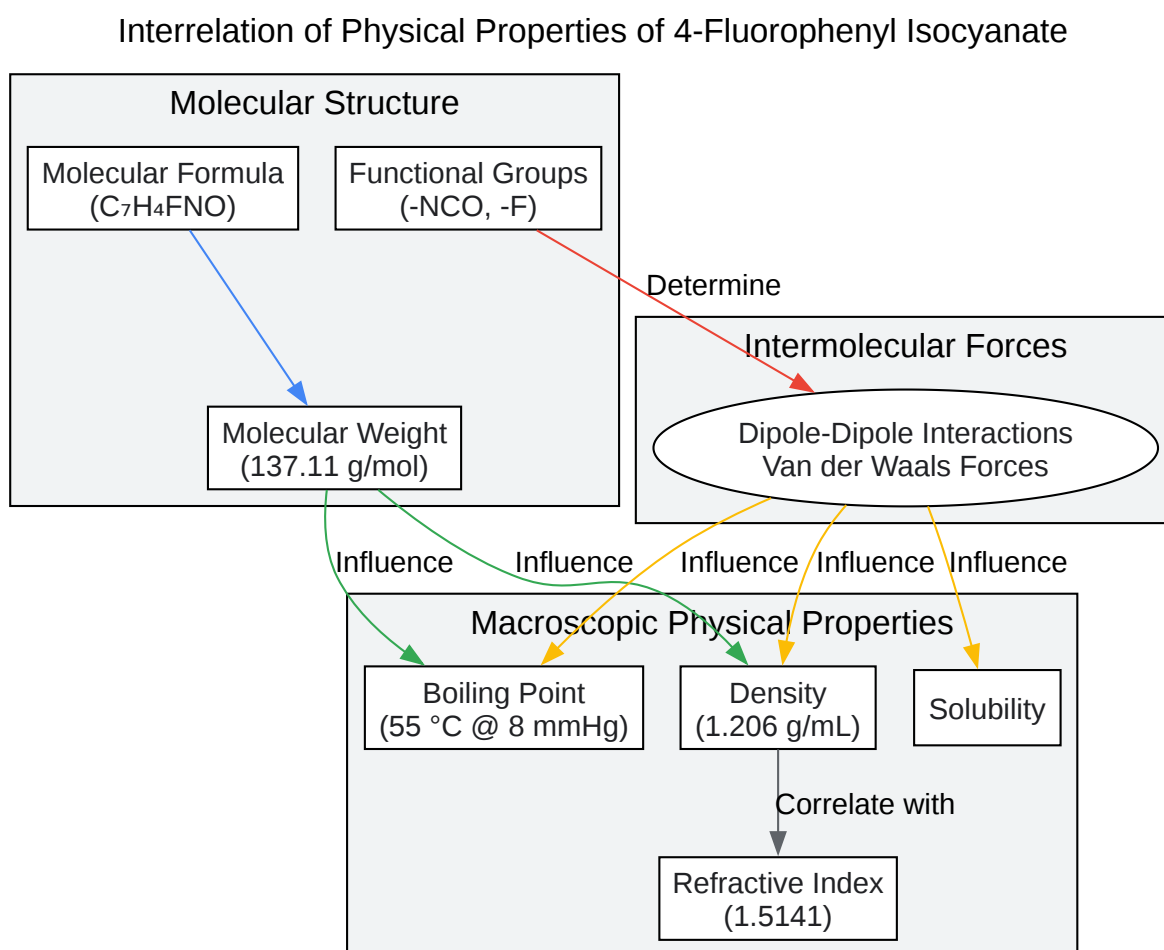
The refractive index is a measure of how much the path of light is bent when it enters a substance.[\[17\]](#)

- Apparatus: Abbe refractometer.
- Procedure:
 - Ensure the prism of the refractometer is clean and dry.
 - Place a few drops of the liquid sample onto the prism.
 - Close the prism and allow the sample to spread into a thin film.
 - Look through the eyepiece and adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.

- If a color fringe is observed, adjust the chromaticity screw until the boundary is sharp and colorless.
- Read the refractive index value from the scale.

Interrelation of Physical Properties

The physical properties of a molecule like **4-fluorophenyl isocyanate** are not independent but are rather interconnected, stemming from its underlying molecular structure. The following diagram illustrates these relationships.



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Caption: Logical flow from molecular structure to macroscopic physical properties.

Conclusion

This technical guide has provided a detailed overview of the core physical properties of **4-fluorophenyl isocyanate**, a key reagent in organic synthesis. The tabulated data offers a quick reference for researchers, while the experimental protocols provide a foundation for the laboratory determination of these properties. The interrelation of these properties, stemming from the compound's molecular structure, underscores the fundamental principles of physical organic chemistry. A solid grasp of these characteristics is indispensable for the safe and efficient utilization of **4-fluorophenyl isocyanate** in research and development.

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References

- 1. 4-Fluorophenyl isocyanate CAS#: 1195-45-5 [amp.chemicalbook.com]
- 2. 4-Fluorophenyl isocyanate CAS#: 1195-45-5 [m.chemicalbook.com]
- 3. 4-Fluorophenyl isocyanate 99 1195-45-5 [sigmaaldrich.com]
- 4. 4-Fluorophenyl isocyanate(1195-45-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. 4-Fluorophenyl isocyanate | C₇H₄FNO | CID 70955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- 8. 4-Fluorophenyl isocyanate 99 1195-45-5 [sigmaaldrich.com]
- 9. 4-Fluorophenyl isocyanate 99 1195-45-5 [sigmaaldrich.com]
- 10. Video: Boiling Points - Concept [jove.com]

- 11. vernier.com [vernier.com]
- 12. uomus.edu.iq [uomus.edu.iq]
- 13. chem.ucalgary.ca [chem.ucalgary.ca]
- 14. byjus.com [byjus.com]
- 15. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 16. chem.libretexts.org [chem.libretexts.org]
- 17. Refractive index - Wikipedia [en.wikipedia.org]
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